

Proper Disposal of KL201: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: KL201

Cat. No.: B15612118

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **KL201**, a circadian clock modulator. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. All researchers, scientists, and drug development professionals handling **KL201** must adhere to these guidelines.

Chemical and Physical Properties of KL201

A summary of the key quantitative data for **KL201** is presented in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₇ H ₁₄ BrN ₃ OS
Molecular Weight	388.28 g/mol
CAS Number	302939-48-6
Appearance	White to beige powder
Solubility	Soluble in DMSO
Storage Temperature	2-8°C
Storage Class Code	11 - Combustible Solids

Hazard Identification and Safety Precautions

KL201 is classified as a hazardous substance. The following table summarizes its hazard statements and corresponding precautionary measures.

Hazard Statement	Description	Precautionary Statement
H315	Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection.
H319	Causes serious eye irritation	P264: Wash hands thoroughly after handling.
H320	Causes eye irritation	

In case of accidental exposure, follow these first aid measures:

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[\[1\]](#)
- Skin Contact: Wash with plenty of soap and water. Take off contaminated clothing and wash it before reuse.[\[1\]](#)

Step-by-Step Disposal Procedure for KL201

The proper disposal of **KL201** is critical to ensure laboratory safety and environmental protection. The following step-by-step procedure must be followed:

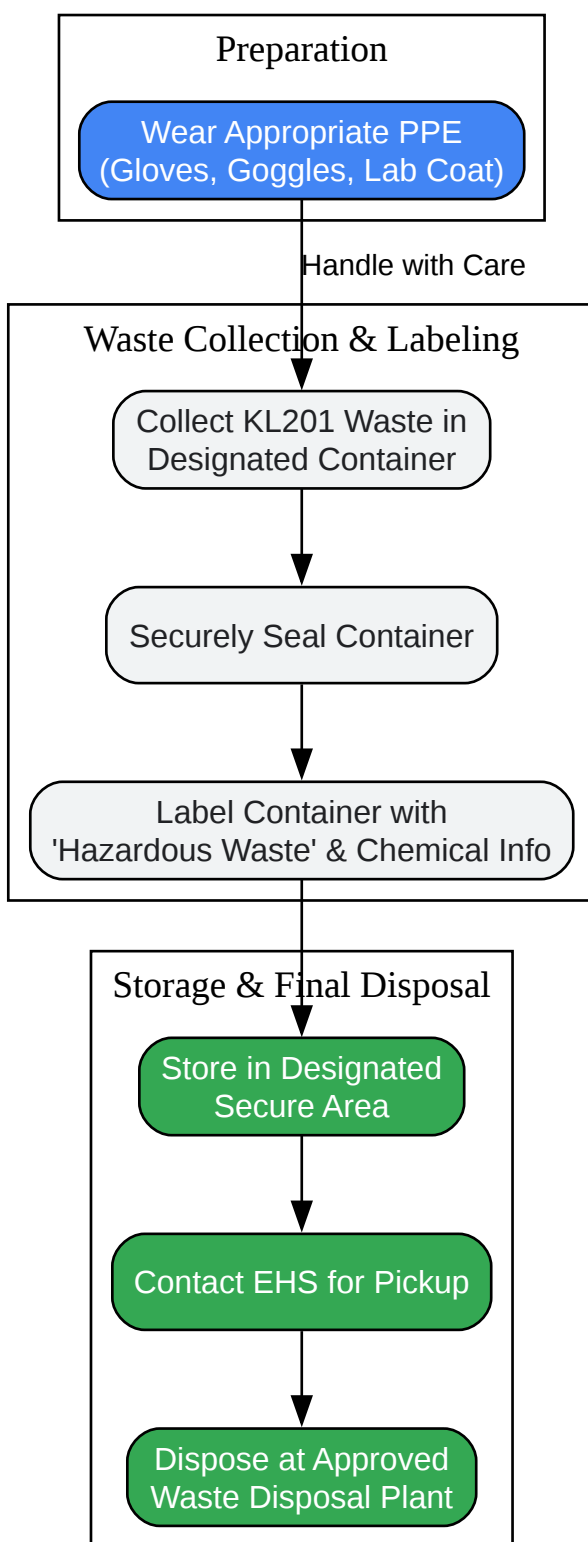
- Personal Protective Equipment (PPE): Before handling **KL201** for disposal, ensure you are wearing appropriate PPE, including chemical-resistant gloves, a lab coat, and safety glasses with side shields or goggles.[\[1\]](#)
- Waste Collection:
 - Collect waste **KL201**, including any contaminated materials (e.g., weighing paper, pipette tips), in a designated and clearly labeled hazardous waste container.
 - The container must be compatible with the chemical and have a secure lid.
 - Do not mix **KL201** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Labeling:
 - Label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**KL201**," and the associated hazards (e.g., "Skin Irritant," "Eye Irritant").
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area away from incompatible materials.
 - Follow your institution's guidelines for the temporary storage of hazardous waste.
- Disposal:
 - Arrange for the collection and disposal of the **KL201** waste through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.
 - **KL201** must be disposed of at an approved waste disposal plant.

Experimental Protocols

No specific experimental protocols for the disposal of **KL201** were cited in the available safety data sheets beyond the general chemical waste disposal guidelines. The primary "protocol" is to treat **KL201** as a hazardous chemical waste and follow the institutional and regulatory procedures for its disposal.

KL201 Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **KL201**.



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Caption: Workflow for the safe disposal of **KL201**.

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References

- 1. file.medchemexpress.com [file.medchemexpress.com]
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